

Applications of Dbco-peg12-tco in Proteomics Research: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Dbco-peg12-tco**, a heterobifunctional linker, in advanced proteomics research. The unique properties of this reagent, featuring a Dibenzocyclooctyne (DBCO) group for strain-promoted alkyne-azide cycloaddition (SPAAC) and a trans-Cyclooctene (TCO) group for inverse electron-demand Diels-Alder (iEDDA) reaction, enable versatile applications in studying protein-protein interactions and targeted protein degradation.

Application Note 1: Mapping Protein-Protein Interactions using In-Cell Cross-linking Mass Spectrometry (XL-MS)

The **Dbco-peg12-tco** linker is a powerful tool for capturing protein-protein interactions within their native cellular environment. By sequentially reacting its two bioorthogonal handles, researchers can covalently link interacting proteins. Subsequent enrichment and analysis by mass spectrometry allow for the identification of interacting partners and the mapping of interaction interfaces.

Experimental Workflow: In-Cell XL-MS

The overall workflow involves introducing an azide-modified "bait" protein and a tetrazine-modified "prey" protein into cells. The **Dbco-peg12-tco** linker first reacts with the azide on the





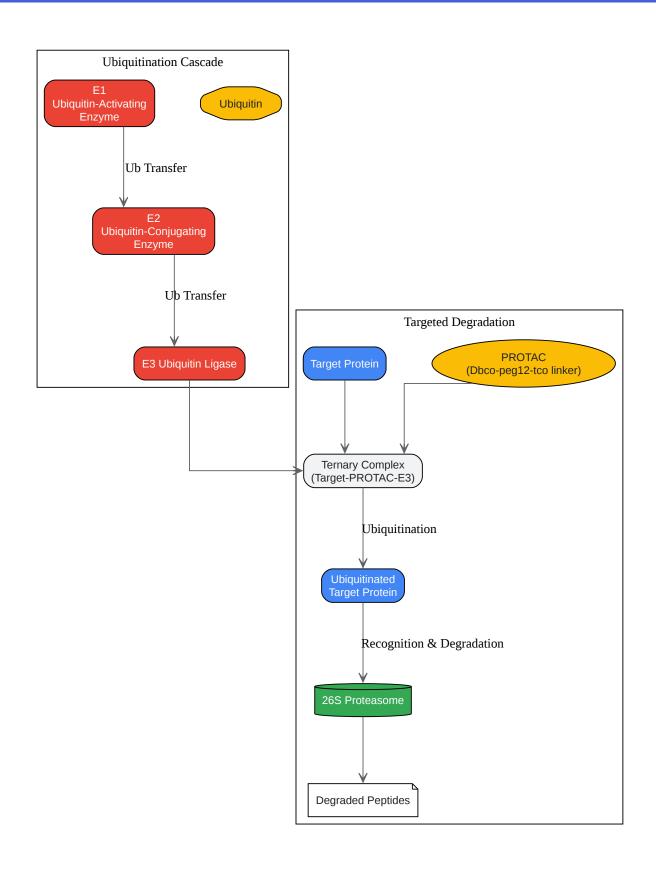


bait protein via its DBCO group. Subsequently, the TCO group on the linker reacts with the tetrazine on the prey protein, covalently linking the interacting pair.









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